

# One-Pot Synthesis Strategies Involving Chloromethyl Phenyl Sulfone: Application Notes and Protocols

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## Compound of Interest

Compound Name: Chloromethyl phenyl sulfone

Cat. No.: B1346827

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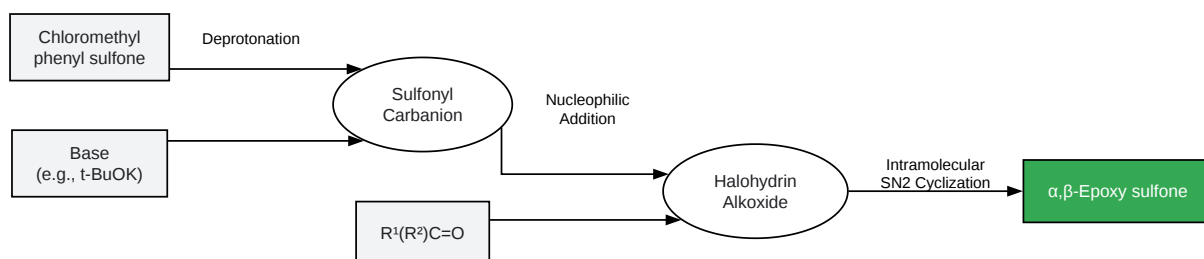
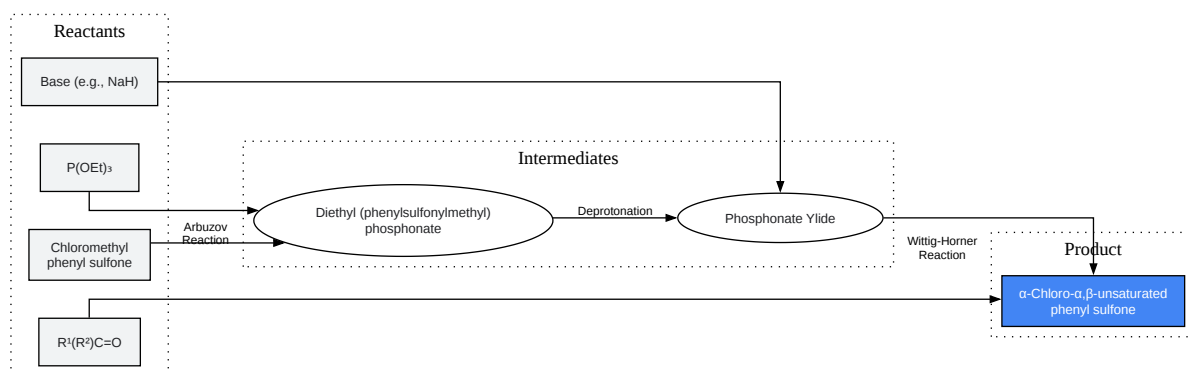
For Researchers, Scientists, and Drug Development Professionals

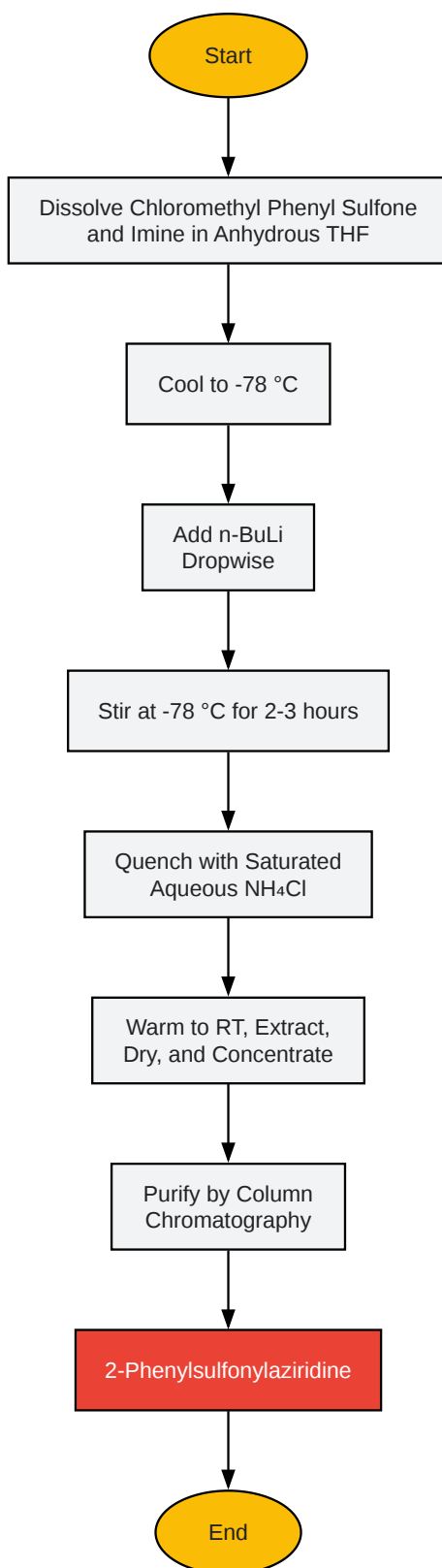
**Chloromethyl phenyl sulfone** is a versatile C1 building block in organic synthesis, valued for its ability to participate in a variety of carbon-carbon and carbon-heteroatom bond-forming reactions. Its utility is significantly enhanced through one-pot synthesis strategies, which offer streamlined procedures, reduced waste, and improved overall efficiency by combining multiple reaction steps in a single vessel. This document provides detailed application notes and protocols for key one-pot syntheses involving **chloromethyl phenyl sulfone**, focusing on the preparation of valuable synthetic intermediates such as  $\alpha,\beta$ -unsaturated sulfones,  $\alpha,\beta$ -epoxy sulfones, and aziridines.

## One-Pot Wittig-Horner Reaction for the Synthesis of $\alpha$ -Chloro- $\alpha,\beta$ -Unsaturated Sulfones

The one-pot Wittig-Horner reaction of **chloromethyl phenyl sulfone** with aldehydes or ketones provides a direct and efficient route to  $\alpha$ -chloro- $\alpha,\beta$ -unsaturated sulfones. These products are valuable intermediates in organic synthesis, serving as precursors for a variety of functionalized molecules. The reaction proceeds via the in-situ formation of a phosphonate ylide, which then reacts with the carbonyl compound.

## Signaling Pathway Diagram





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